

An In-Depth Technical Guide to the Physical and Chemical Properties of Leucoside

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Compound of Interest

Compound Name: **Leucoside**

Cat. No.: **B600546**

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Abstract

Leucoside is a naturally occurring flavonoid glycoside, specifically a kaempferol 3-O-sambubioside, that has garnered interest within the scientific community for its potential biological activities. As a member of the flavonoid family, it is presumed to possess antioxidant and anti-inflammatory properties. This technical guide provides a comprehensive overview of the known physical and chemical properties of **Leucoside**, detailed experimental protocols for its isolation and characterization, and an exploration of its likely biological activities and associated signaling pathways. All quantitative data are summarized in structured tables for ease of reference, and key processes are visualized using diagrams to facilitate understanding.

Physical and Chemical Properties

Leucoside is a yellow, powdered substance.^[1] Its core structure consists of the flavonol kaempferol linked to a disaccharide. The detailed physical and chemical properties are summarized in the tables below.

Table 1: General Properties of Leucoside

Property	Value	Source
CAS Number	27661-51-4	[1]
Appearance	Yellow powder	[1]
Purity	≥90% (LC/MS-UV) to 99.10%	[1] [2] [3] [4]
Source	The herbs of Aesculus L., Tea Seed Extract	[1]

Table 2: Molecular Properties of Leucoside

Property	Value	Source
Molecular Formula	C ₂₆ H ₂₈ O ₁₅	[2] [5]
Molecular Weight	580.49 g/mol - 580.5 g/mol	[1] [2] [5]
SMILES String	OC1=CC(O)=C(C(C(O[C@H]2O[C@H]3OC[C@H]4C=C(C=C4C(=O)C5=C1)O5)=O)C=C3O)C=C1	[3] [4]
InChI Key	RXAXTTGJEMODPY-CJNLAGEVSA-N	[3] [4]

Table 3: Solubility and Storage of Leucoside

Property	Details	Source
Solubility	DMSO (1 mg/mL to 100 mg/mL with ultrasonic), Pyridine, Methanol, Ethanol	[1] [2] [3] [4] [6]
Storage Temperature	-20°C or 2-8°C	[1] [3] [4] [6]
Stability	Can be stored for up to 24 months at 2-8°C	[1]

Experimental Protocols

Isolation of Leucoside by Enzymatic Hydrolysis

Pure **Leucoside** can be prepared from tea seed extract through enzymatic partial hydrolysis. This method selectively cleaves specific glycosidic bonds to yield **Leucoside**.[\[1\]](#)[\[7\]](#)

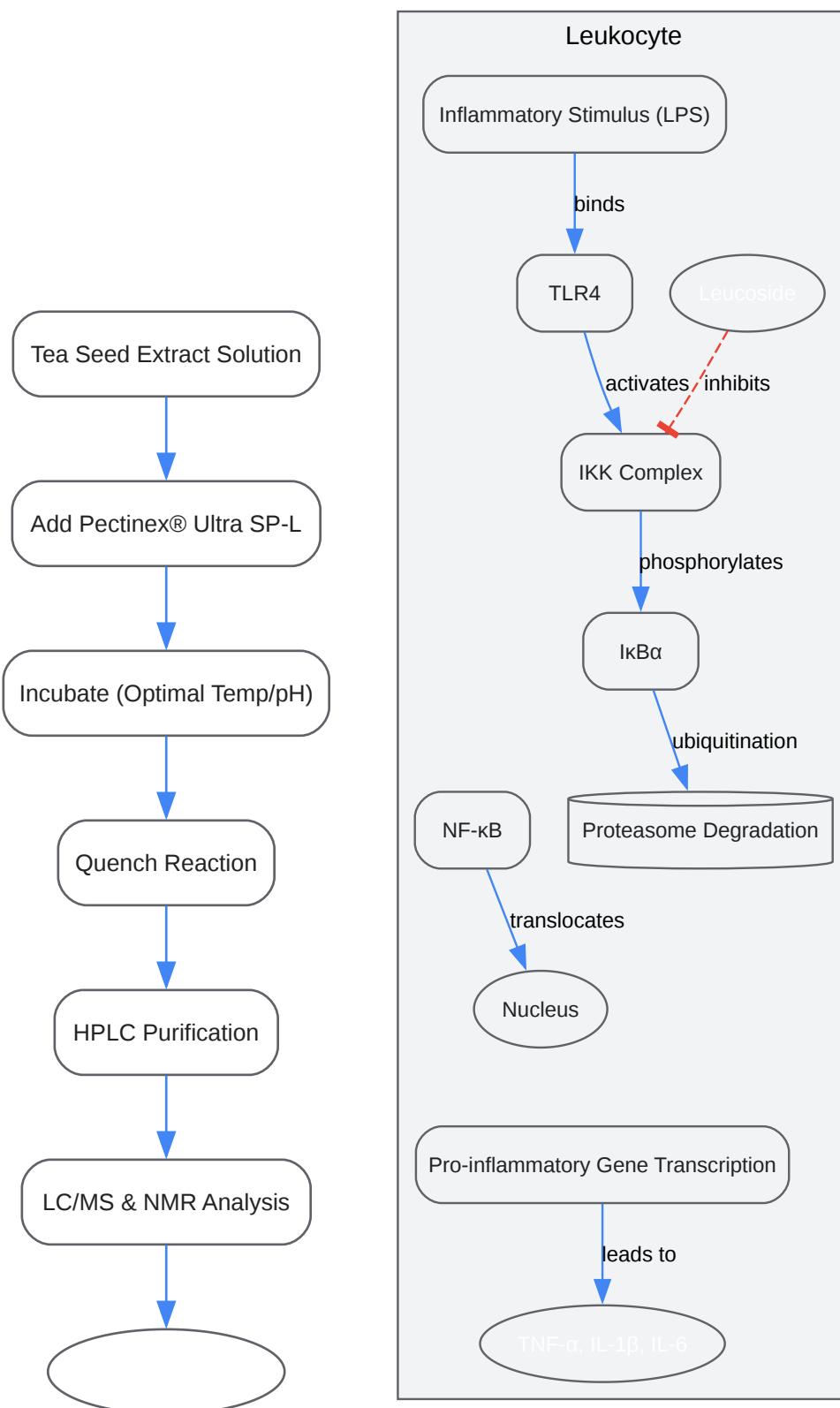
Materials:

- Tea Seed Extract (TSE) containing camelliaside B
- Pectinex® Ultra SP-L enzyme complex
- Deionized water
- Appropriate buffer solution for the enzyme
- Quenching agent (e.g., heat or chemical inhibitor)
- Chromatography equipment (e.g., HPLC) for purification

Protocol:

- Dissolve Tea Seed Extract: Prepare a solution of TSE in the appropriate enzyme buffer.
- Enzymatic Reaction: Add the Pectinex® Ultra SP-L enzyme to the TSE solution. The reaction selectively hydrolyzes the rhamnosyl moiety of camelliaside B.

- Incubation: Incubate the reaction mixture under optimal conditions for the enzyme (temperature and pH).
- Reaction Quenching: Stop the enzymatic reaction by heat inactivation or by adding a chemical inhibitor.
- Purification: Purify the resulting mixture using chromatographic techniques, such as High-Performance Liquid Chromatography (HPLC), to isolate pure **Leucoside**.
- Verification: Confirm the identity and purity of the isolated **Leucoside** using analytical techniques like LC/MS and NMR.

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